

7-Hydroxypestalotin: A Technical Overview of its Physicochemical Properties and Biological Activity

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Compound of Interest

Compound Name: 7-Hydroxypestalotin

Cat. No.: B7765573

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Abstract

7-Hydroxypestalotin, also known as LL-P880 β , is a fungal metabolite originally isolated from *Penicillium* sp.. This polyketide natural product has garnered interest within the scientific community for its notable biological activities, particularly as a plant growth regulator. This technical guide provides a comprehensive overview of the physicochemical properties of **7-Hydroxypestalotin**, detailed experimental protocols for its isolation and characterization, and a summary of its biological effects, with a focus on its role as a gibberellin antagonist.

Physicochemical Properties

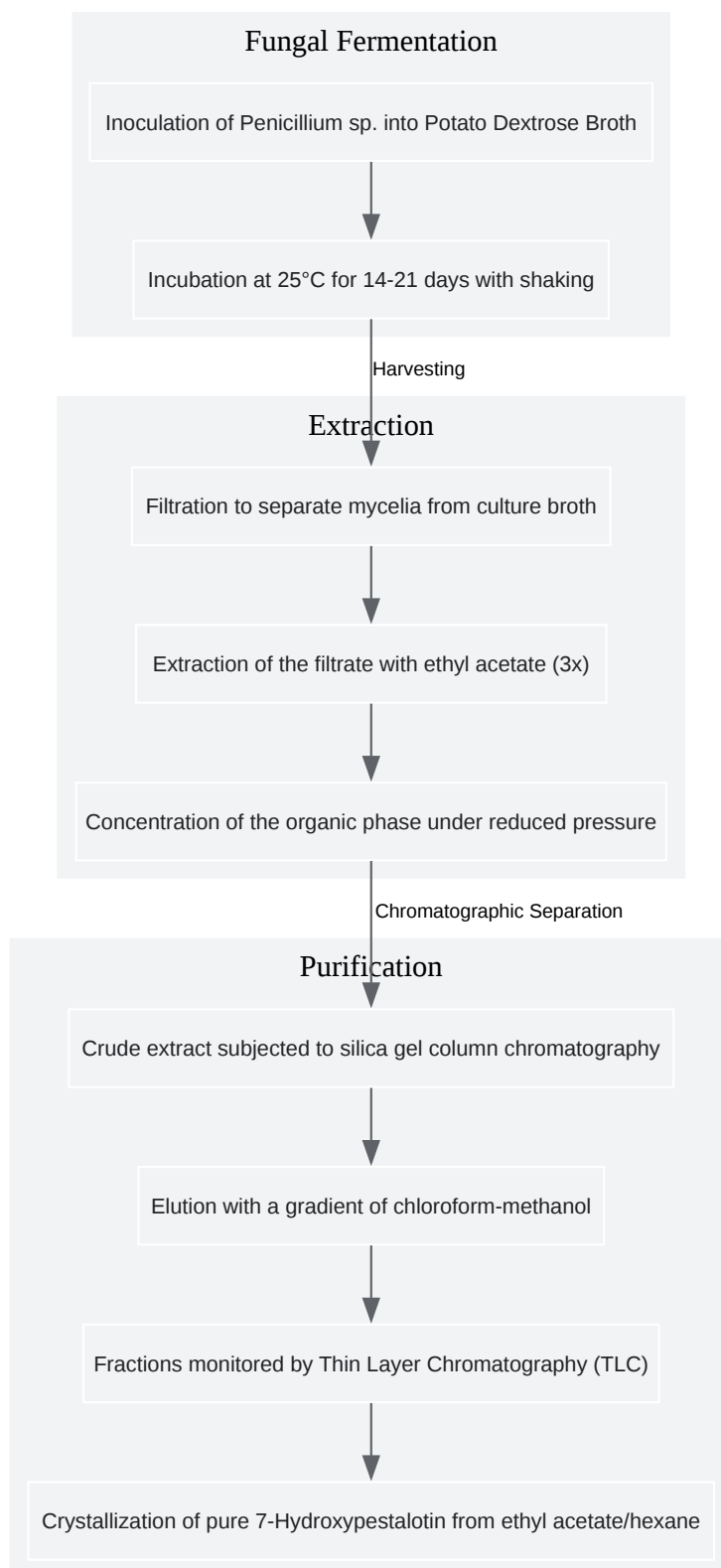
7-Hydroxypestalotin is a white, crystalline solid. Its fundamental physicochemical properties have been determined through various analytical techniques and are summarized in the table below. These properties are crucial for its handling, formulation, and application in research and development.

| Property | Value | Source |
|---------------------------|---|--------|
| Molecular Formula | C ₁₁ H ₁₈ O ₅ | [1][2] |
| Molecular Weight | 230.26 g/mol | [1][2] |
| Appearance | White Powder | [2] |
| Melting Point | 133-134 °C | [2] |
| Boiling Point (Predicted) | 456.7 ± 45.0 °C | [2] |
| Density (Predicted) | 1.20 ± 0.1 g/cm ³ | [2] |
| Solubility | Soluble in Ethanol, Methanol, DMF, DMSO | [2] |
| IUPAC Name | (2S)-2-[(1S,2R)-1,2-dihydroxypentyl]-4-methoxy-2,3-dihydropyran-6-one | [1] |
| CAS Number | 41164-59-4 | [2] |

Experimental Protocols

Isolation and Purification of 7-Hydroxypestalotin

The following protocol outlines the general procedure for the isolation and purification of **7-Hydroxypestalotin** from a fungal culture, based on methods described for similar fungal metabolites.



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Caption: Workflow for the isolation and purification of **7-Hydroxypestalotin**.

Structural Characterization

The structure of **7-Hydroxypestalotin** is typically confirmed using a combination of spectroscopic methods.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to determine the carbon-hydrogen framework of the molecule.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is employed to confirm the molecular formula.
- Infrared (IR) Spectroscopy: IR spectroscopy helps in identifying the functional groups present, such as hydroxyl ($-\text{OH}$) and carbonyl ($\text{C}=\text{O}$) groups.

Biological Activity and Mechanism of Action

Phytotoxic Activity and Gibberellin Antagonism

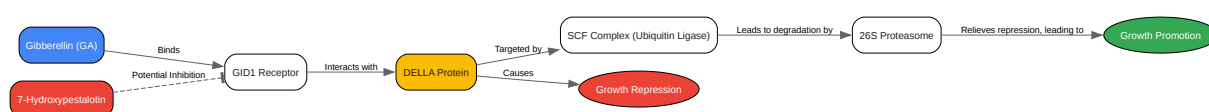
7-Hydroxypestalotin is recognized for its phytotoxic properties, acting as a plant growth inhibitor. Its primary mechanism of action is the antagonism of gibberellins, a class of plant hormones that regulate various developmental processes, including stem elongation, germination, and flowering.

A common method to assess this activity is the lettuce seedling bioassay. In this assay, the inhibitory effect of **7-Hydroxypestalotin** on the gibberellin A3 (GA_3)-induced hypocotyl elongation of lettuce seedlings is measured.

Gibberellin Signaling Pathway and Potential Point of Intervention

Gibberellins exert their effects by binding to a soluble receptor, GIBBERELLIN INSENSITIVE DWARF1 (GID1). This binding event leads to a conformational change that promotes the interaction between GID1 and DELLA proteins, which are transcriptional regulators that repress gibberellin responses. The formation of the GA-GID1-DELLA complex targets the DELLA proteins for ubiquitination and subsequent degradation by the 26S proteasome. The degradation of DELLA proteins relieves their repressive effects, allowing for the expression of gibberellin-responsive genes and promoting plant growth.

7-Hydroxypestalotin likely interferes with this pathway, although its precise point of intervention is not fully elucidated. It may act as a competitive inhibitor of gibberellin binding to the GID1 receptor or interfere with other downstream signaling events.



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Caption: Simplified Gibberellin signaling pathway and the potential inhibitory action of **7-Hydroxypestalotin**.

Conclusion

7-Hydroxypestalotin presents a molecule of interest for researchers in natural product chemistry, plant biology, and agrochemical development. Its well-defined physicochemical properties and its specific mode of action as a gibberellin antagonist make it a valuable tool for studying plant growth regulation. Further research into its precise molecular interactions within the gibberellin signaling pathway could lead to the development of novel plant growth regulators or bioherbicides. This guide provides a foundational repository of technical information to support such future investigations.

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